

Solubility of 2-Fluoro-5-methylaniline in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Fluoro-5-methylaniline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Fluoro-5-methylaniline**, a key intermediate in the synthesis of pharmaceuticals and other specialty chemicals. Due to a lack of specific quantitative solubility data in publicly available literature and chemical databases, this document focuses on providing qualitative solubility information, comparative data for a structural isomer, and a detailed experimental protocol for determining its solubility in various organic solvents.

Introduction to 2-Fluoro-5-methylaniline

2-Fluoro-5-methylaniline (also known as 6-Fluoro-m-toluidine) is an aromatic amine with the chemical formula C_7H_8FN . Its chemical structure, featuring a fluorine atom and a methyl group on the aniline ring, imparts unique properties that are leveraged in organic synthesis.

Understanding its solubility is crucial for reaction optimization, purification processes, and formulation development.

Physical Properties of **2-Fluoro-5-methylaniline**:

Property	Value
CAS Number	452-84-6
Molecular Weight	125.14 g/mol
Appearance	Clear yellow to brown liquid
Boiling Point	80-86 °C at 11 mmHg[1]
Density	1.109 g/mL at 25 °C[1]
Refractive Index	n _{20/D} 1.533[1]

Solubility Data

Qualitative Solubility of 2-Fluoro-5-methylaniline

While specific quantitative data is not readily available, chemical suppliers and databases qualitatively describe **2-Fluoro-5-methylaniline** as being soluble in organic solvents. This general solubility is a key characteristic that facilitates its use in a variety of chemical reactions and applications.

Comparative Solubility Data of Isomer: 5-Fluoro-2-methylaniline

To provide some context for researchers, limited solubility data for a structural isomer, 5-Fluoro-2-methylaniline (CAS No. 367-29-3), is presented below. It is important to note that while structurally similar, the solubility of isomers can vary.

Solvent	Solubility
Water	Insoluble[2]

A calculated Log₁₀ of water solubility in mol/L for 5-Fluoro-2-methylaniline is -1.91, indicating low aqueous solubility.

Experimental Protocol for Solubility Determination

This section outlines a detailed methodology for determining the quantitative solubility of **2-Fluoro-5-methylaniline** in various organic solvents. This protocol is based on the isothermal shake-flask method, a widely accepted technique for solubility measurement.

Safety Precautions

2-Fluoro-5-methylaniline is a hazardous substance. Adherence to safety protocols is mandatory.

- Hazard Codes: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat. Work in a well-ventilated fume hood.[1]
- Handling: Avoid inhalation of vapors and contact with skin and eyes.

Materials and Equipment

- **2-Fluoro-5-methylaniline** ($\geq 98\%$ purity)
- Selected organic solvents (e.g., methanol, ethanol, acetone, dichloromethane, ethyl acetate, toluene, hexane) of analytical grade
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Thermostatic shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

- Syringe filters (e.g., 0.45 μm PTFE)

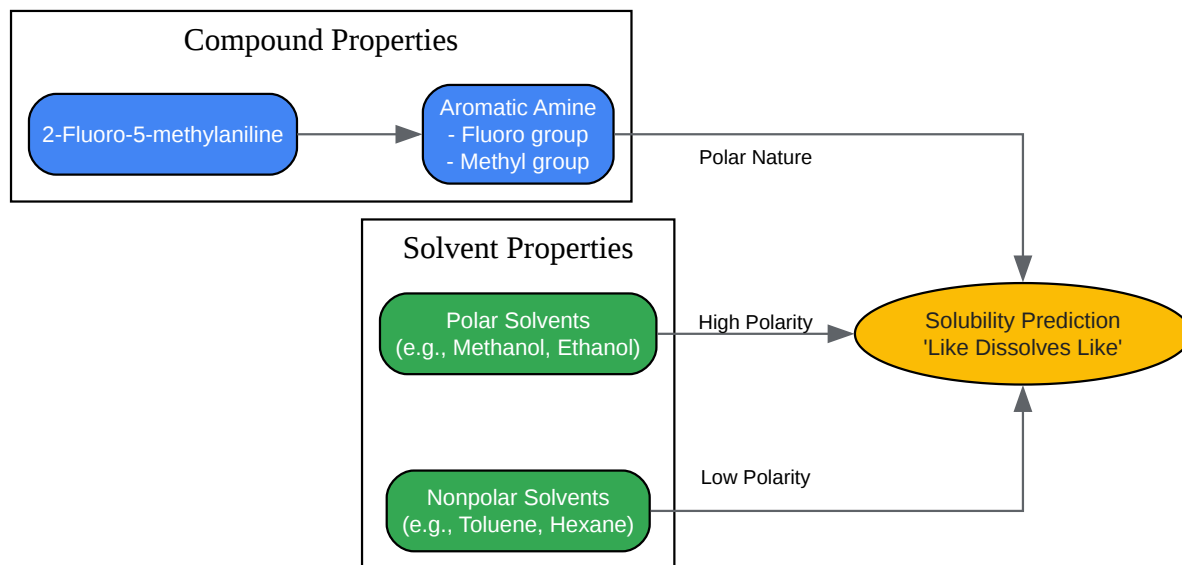
Experimental Procedure

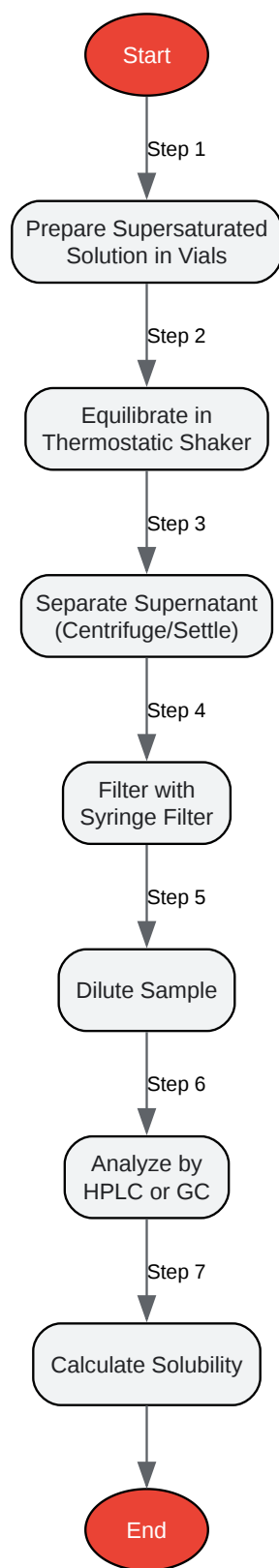
- Preparation of Saturated Solutions:
 - Add an excess amount of **2-Fluoro-5-methylaniline** to a series of vials, each containing a known volume of a different organic solvent. The excess solid ensures that a saturated solution is formed.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
 - Equilibrate the samples for a sufficient time (e.g., 24-48 hours) to ensure that equilibrium solubility is reached. The equilibration time should be determined experimentally by taking measurements at different time points until the concentration remains constant.
- Sample Separation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Filter the withdrawn sample through a syringe filter to remove any undissolved microparticles.
- Analysis:
 - Accurately dilute the filtered saturated solution with the respective solvent to a concentration within the calibration range of the analytical method.
 - Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **2-Fluoro-5-methylaniline**.
 - Prepare a calibration curve using standard solutions of **2-Fluoro-5-methylaniline** of known concentrations in each solvent.

- Data Calculation:
 - Calculate the solubility of **2-Fluoro-5-methylaniline** in each solvent using the determined concentration and the dilution factor.
 - Express the solubility in appropriate units, such as g/100 mL, mol/L, or mole fraction.

Visualizations

The following diagrams illustrate the key logical and experimental workflows described in this guide.





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References

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